

electrode preparation using carbon-coated lithium terephthalate

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Compound of Interest

Compound Name: Terephthalic acid, lithium salt

CAS No.: 28313-49-7

Cat. No.: B12657805

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Application Note: AN-2026-LTP Topic: High-Performance Electrode Preparation using Carbon-Coated Lithium Terephthalate (Li

TP@C) Date: October 2025 Author: Senior Application Scientist, Energy Materials Division

Executive Summary

Lithium terephthalate (Li

C

H

O

, abbreviated as Li

TP) represents a class of sustainable, carboxylate-based organic anode materials for Li-ion batteries. Unlike intercalation-based graphite, Li

TP operates via a conversion mechanism on the carboxyl groups, offering a safe operating

potential (~0.8 V vs. Li/Li

) that mitigates lithium plating while maintaining a competitive theoretical capacity of ~300 mAh/g.

However, pristine Li

TP suffers from inherent low electronic conductivity (

S/cm) and partial solubility in carbonate electrolytes. This application note details a validated protocol for synthesizing Carbon-Coated Li

TP (Li

TP@C) and fabricating robust electrodes. The methodology emphasizes the creation of a conductive percolation network and binder optimization to ensure cycling stability.

Material Synthesis: The Precursor (Li TP@C)

Before electrode fabrication, the active material must be synthesized and carbon-coated. We utilize a solution-precipitation followed by sucrose pyrolysis method. This ensures uniform carbon coverage, which is critical for rate capability.

Protocol A: Synthesis of Li TP@C Composite

Reagents:

- Terephthalic Acid (TPA) (99% purity)
- Lithium Hydroxide Monohydrate (LiOH

H

O)

- Sucrose (Carbon source)
- Deionized Water & Ethanol

Step-by-Step Workflow:

- Neutralization: Dissolve TPA in ethanol/water (1:1 v/v). Slowly add stoichiometric LiOH solution (molar ratio Li:TPA = 2:1) under vigorous stirring at 60°C until the solution becomes clear, then evaporate to obtain white Li

TP precursor powder.

- Carbon Precursor Mixing: Redisperse the Li

TP powder in water. Add Sucrose (10–15 wt% relative to Li

TP mass). Stir for 4 hours to ensure molecular-level mixing.

- Drying: Spray dry or vacuum dry at 80°C to obtain a precursor mixture.

- Pyrolysis (Carbonization):

- Place mixture in a tube furnace under Argon flow.

- Ramp: 5°C/min to 600°C.

- Dwell: 4 hours.

- Cool naturally.

- Result: Black Li

TP@C powder (approx. 3–5% residual carbon coating).

Electrode Fabrication Protocol

This section details the slurry preparation and coating process.^{[1][2][3][4][5]} The choice of binder and conductive additive ratio is critical to counteract the low tap density of organic materials.

Formulation Strategy

- Active Material (Li

TP@C): 70%

- Conductive Additive (Super P / CNTs): 20% (Higher than inorganic oxides due to low intrinsic conductivity)
- Binder (PVDF): 10%



Note on Binder Selection: While PVDF (Polyvinylidene fluoride) in NMP is the standard, water-soluble binders like CMC (Carboxymethyl cellulose) can be used. However, Li

TP is water-soluble; therefore, PVDF/NMP is the preferred system to prevent active material loss during slurry processing.

Protocol B: Slurry Mixing & Coating

Equipment:

- Planetary Centrifugal Mixer (e.g., Thinky Mixer) or High-Shear Disperser
- Doctor Blade Film Applicator
- Vacuum Drying Oven^[2]

Step-by-Step Procedure:

- Binder Dissolution:
 - Dissolve PVDF powder in NMP (N-Methyl-2-pyrrolidone) to create a 5 wt% clear solution. Stir overnight to ensure no gelation.
- Dry Blending:
 - Premix Li

TP@C powder and Super P (Conductive Carbon) in a mortar or dry mixer for 10 minutes. Rationale: This breaks up agglomerates and establishes dry conductive contact points.

- Slurry Generation (Stepwise Addition):
 - Add the dry powder mix to the PVDF solution.
 - Mix Step 1 (Wetting): 800 RPM for 5 minutes.
 - Mix Step 2 (Dispersion): 2000 RPM for 15 minutes.
 - Viscosity Check: The slurry should resemble thick honey. If too dry, add NMP dropwise.
- Casting:
 - Place Copper foil (current collector) on the vacuum chuck.
 - Set Doctor Blade gap to 150–200 μm (Target dry thickness: $\sim 40\text{--}50\text{ }\mu\text{m}$).
 - Coat at a constant speed (approx. 10 mm/s).
- Drying (Critical Step):
 - Stage 1: Dry in a convection oven at 80°C for 2 hours (evaporate bulk NMP).
 - Stage 2: Transfer to a vacuum oven at 110°C for 12 hours.
 - Why? Residual NMP can react with Li-ions and degrade performance.
- Calendering:
 - Press the electrode to reduce porosity to $\sim 35\%$. This improves electrical contact.[\[2\]](#)[\[6\]](#)
 - Punch into discs (e.g., 12mm or 14mm) for coin cells.

Electrochemical Characterization

Cell Assembly (CR2032 Coin Cell):

- Anode: Li

TP@C disc.

- Counter Electrode: Lithium Metal chip.
- Separator: Celgard 2400 or Glass Fiber (Glass fiber ensures better wetting).
- Electrolyte: 1.0 M LiPF₆

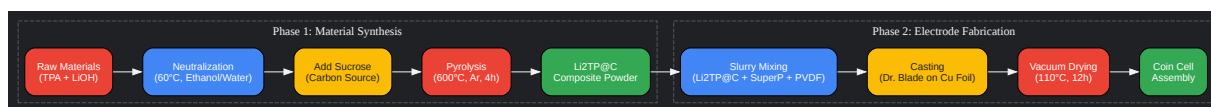
in EC:DEC (1:1 vol).[3] Avoid PC (Propylene Carbonate) as it can exfoliate the carbon coating.

Testing Parameters:

- Voltage Window: 0.6 V – 2.0 V vs. Li/Li
- .
- Warning: Discharging below 0.5 V may trigger irreversible decomposition or SEI instability.
- C-Rate Definition: 1 C = 300 mA/g (based on 2 e transfer).

Process Visualization

Figure 1: Synthesis & Electrode Fabrication Workflow



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Caption: End-to-end workflow from raw chemical precursors to final coin cell assembly.

Data & Troubleshooting

Expected Performance Metrics

Parameter	Value	Notes
Active Material Loading	1.5 – 2.5 mg/cm	Organic materials have low density; do not overload.
1st Cycle Coulombic Efficiency	85% – 92%	Loss due to SEI formation on the carbon coating.
Discharge Plateau	~0.8 V vs. Li/Li	Distinct flat plateau characteristic of 2-phase reaction.
Specific Capacity (0.1 C)	260 – 290 mAh/g	Theoretical max is ~300 mAh/g.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Peeling off Cu foil	Poor adhesion / High internal stress	Increase binder ratio to 15% or use surface-treated Cu foil.
No voltage plateau	High polarization	Check carbon coating quality; increase Super P content.
Rapid capacity fade	Active material dissolution	Ensure electrolyte solvent is EC/DEC or EC/DMC (avoid ethers).

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